

1H,1H,2'H-Perfluorodipropyl ether molecular weight and formula

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Compound of Interest

Compound Name: **1H,1H,2'H-Perfluorodipropyl ether**

Cat. No.: **B095083**

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An In-Depth Technical Guide on **1H,1H,2'H-Perfluorodipropyl Ether**

This guide provides detailed information on the molecular weight and chemical formula of **1H,1H,2'H-Perfluorodipropyl ether**, a compound relevant to researchers, scientists, and professionals in drug development.

Physicochemical Data

The fundamental molecular properties of **1H,1H,2'H-Perfluorodipropyl ether** are summarized below.

Property	Value
Molecular Formula	C ₆ H ₃ F ₁₁ O ^{[1][2][3][4]}
Molecular Weight	300.07 g/mol ^{[1][2][3][4]}
CAS Number	1000-28-8 ^{[1][2][5][6][7]}

Structural and Chemical Identity

The relationship between the common name, molecular formula, and molecular weight is a foundational concept in chemistry. The IUPAC name for this compound is 1,1,1,2,3,3-hexafluoro-3-(2,2,3,3,3-pentafluoropropoxy)propane.^[3]

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Chemical Identity Relationship

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